

Personal protective equipment for handling N-Methoxy-N-methylacetamide-d3

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Compound of Interest

Compound Name: N-Methoxy-N-methylacetamide-d3

Cat. No.: B12366308

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Essential Safety and Handling Guide for N-Methoxy-N-methylacetamide-d3

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **N-Methoxy-N-methylacetamide-d3**. The following procedures are based on available data for the structurally similar N-Methoxy-N-methylacetamide and are intended to supplement, not replace, institutional safety protocols and professional judgment.

Hazard Identification and Classification

N-Methoxy-N-methylacetamide is classified as a flammable liquid and vapor.[1][2] It is harmful if swallowed, in contact with skin, or if inhaled.[3][4] It can cause skin irritation and serious eye damage.[4]

Signal Word: Warning[1]

Hazard Statements:

- H226: Flammable liquid and vapor.[2]
- H302: Harmful if swallowed.[3][4]
- H312: Harmful in contact with skin.[3][4]

- H315: Causes skin irritation.[4]
- H318: Causes serious eye damage.[4]
- H332: Harmful if inhaled.[3][4]
- H335: May cause respiratory irritation.[4]

Physical and Chemical Properties

Property	Value
CAS Number	78191-00-1[1][5]
Molecular Formula	C ₄ H ₉ NO ₂ (for non-deuterated)
Molecular Weight	103.12 g/mol (for non-deuterated)
Boiling Point	152 °C (lit.)
Density	0.97 g/mL at 25 °C (lit.)
Flash Point	49 °C (120.2 °F) - closed cup

Operational Plan: Safe Handling and Storage

Adherence to a strict operational plan is critical to minimize exposure and ensure a safe working environment.

Engineering Controls

- Always handle **N-Methoxy-N-methylacetamide-d3** in a well-ventilated laboratory.
- Use of a chemical fume hood is strongly recommended, especially when handling the liquid or preparing solutions.[6]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][2][5]
- Ground and bond container and receiving equipment to prevent static discharges.[1][2][5]

Personal Protective Equipment (PPE)

The following personal protective equipment is paramount to ensure the safety of laboratory personnel.

Body Part	Personal Protective Equipment (PPE)	Specifications and Best Practices
Eyes & Face	Safety glasses with side shields or chemical splash goggles. A face shield is recommended when there is a risk of splashing.	Must meet ANSI Z87.1 standards or European Standard EN166. [1] [5]
Hands	Chemical-resistant gloves.	Nitrile or neoprene gloves are recommended. Inspect for tears or punctures before each use. Change gloves immediately upon contamination. [6]
Body	Laboratory coat.	A flame-resistant lab coat is recommended. It should be fully buttoned to provide maximum coverage. [6]
Respiratory	Use in a well-ventilated area or with local exhaust ventilation (e.g., fume hood).	If ventilation is inadequate or if handling large quantities, a NIOSH-approved respirator (such as a dust mask type N95) may be necessary. [6] [7]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[8\]](#)
- Do not breathe mist, vapors, or spray.[\[1\]](#)
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[\[1\]](#)[\[2\]](#)[\[5\]](#)

- Use only non-sparking tools.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)

Storage

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[8\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Emergency	Procedure
Small Spills	Alert personnel in the immediate area. Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).[1][6] Carefully sweep or scoop the absorbed material into a designated hazardous waste container.[6] Clean the spill area with a laboratory detergent and water.[6]
Large Spills	Evacuate the area immediately. Alert your institution's emergency response team. Prevent entry into the affected area.[6]
Fire	Use water spray, carbon dioxide (CO ₂), dry chemical, or chemical foam to extinguish.[1][3] Water mist may be used to cool closed containers.[1]
First Aid: Skin Contact	Take off immediately all contaminated clothing. Rinse affected areas with water or shower.[1][5] Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.[1]
First Aid: Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1]
First Aid: Inhalation	Remove from exposure and move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[8]
First Aid: Ingestion	Clean mouth with water. Get medical attention. Do not induce vomiting unless directed by medical personnel.[1][8]

Disposal Plan

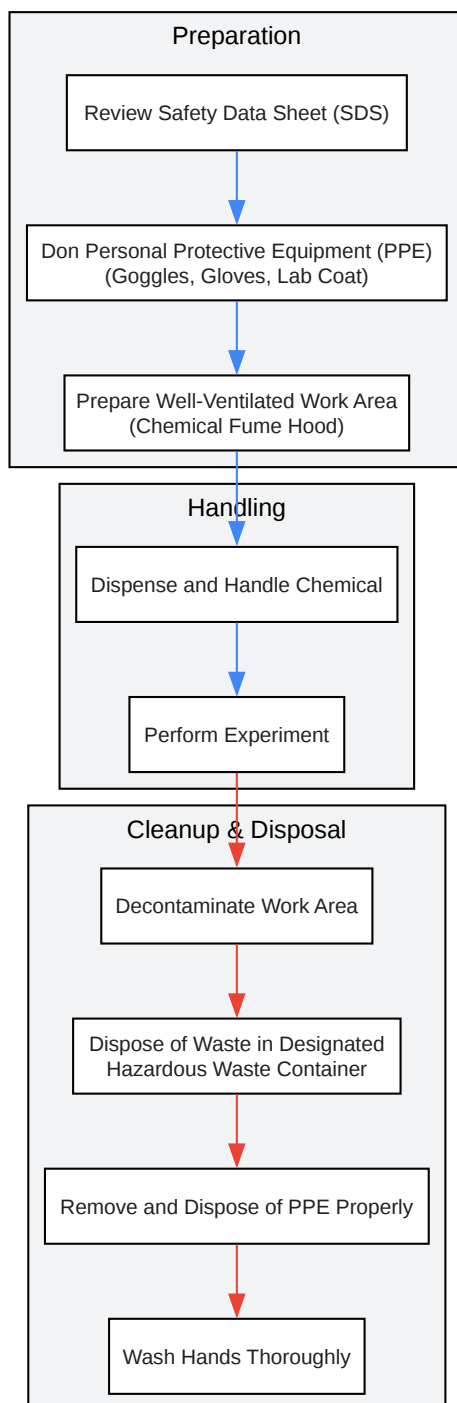
Proper disposal of **N-Methoxy-N-methylacetamide-d3** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Characterization:** Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste according to US EPA guidelines (40 CFR 261.3) and consult state and local regulations.[\[2\]](#)
- **Disposal of Unused Product:** Dispose of contents and container to an approved waste disposal plant.[\[1\]](#) Offer surplus and non-recyclable solutions to a licensed disposal company.[\[3\]](#)
- **Contaminated Packaging:** Dispose of as unused product. Do not reuse empty containers.[\[2\]](#)[\[3\]](#)
- **Environmental Precautions:** Do not let the product enter drains.[\[3\]](#)

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **N-Methoxy-N-methylacetamide-d3** in a laboratory setting.

Safe Handling Workflow for N-Methoxy-N-methylacetamide-d3

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **N-Methoxy-N-methylacetamide-d3**.

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